

Comparative toxicological assessment of Pyrametostrobin and other strobilurins in zebrafish

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrametostrobin*

Cat. No.: *B1462844*

[Get Quote](#)

A Comparative Toxicological Assessment of Strobilurin Fungicides in Zebrafish

An objective analysis of **Pyrametostrobin** and other prominent strobilurins, supported by experimental data, to guide researchers and drug development professionals.

This guide provides a comparative toxicological overview of **Pyrametostrobin** and other widely used strobilurin fungicides, with a specific focus on their effects on the zebrafish (*Danio rerio*) model. Strobilurins represent a major class of fungicides that act by inhibiting mitochondrial respiration.^{[1][2]} Due to their extensive use in agriculture, these compounds are frequently detected in aquatic environments, raising concerns about their potential impact on non-target organisms.^{[2][3]} Zebrafish are a well-established model for toxicological research due to their rapid development, genetic tractability, and physiological similarities to higher vertebrates.

I. Comparative Acute Toxicity

The acute toxicity of strobilurin fungicides to zebrafish is typically evaluated by determining the median lethal concentration (LC50), which is the concentration of a substance that is lethal to 50% of the test organisms over a specified period, commonly 96 hours. The available data indicates a wide range of acute toxicity among different strobilurins.

Strobilurin	96-hour LC50 (µg/L)	Life Stage	Reference
Pyraclostrobin	56	Adult	[4]
Pyraclostrobin	61	Embryo	[5]
Trifloxystrobin	55	Embryo	[5]
Picoxystrobin	86	Embryo	[5]
Kresoxim-methyl	224	Larvae	[6]
Kresoxim-methyl	289.8	Not Specified	[7]
Kresoxim-methyl	340	Embryo	[6]
Kresoxim-methyl	436	Adult	[6]
Azoxystrobin	810 - 1230	Embryo	[8]
Fluopyram	4375	Embryo	[9]

II. Developmental and Sub-lethal Toxicity

Exposure to sub-lethal concentrations of strobilurins can lead to a variety of developmental and physiological effects in zebrafish. These include morphological abnormalities, cardiotoxicity, neurotoxicity, and oxidative stress.

A. Developmental Malformations

Strobilurin exposure during early life stages of zebrafish can result in a range of developmental abnormalities.

Strobilurin	Concentration (µg/L)	Observed Effects	Reference
Pyraclostrobin	20 - 60	Spinal curvature, shortened body length, smaller eyes, pericardial edema	[10]
Azoxystrobin	100	Reduced standard body length	[1]
Fenamidone	2.5 - 5 µM	Pericardial edema, yolk sac edema, tail deformities, spinal curvature, delayed hatching	[11]

B. Cardiotoxicity

Several strobilurins have been shown to induce cardiotoxic effects in zebrafish embryos, leading to functional and morphological cardiac defects.

Strobilurin	Concentration (µg/L)	Observed Effects	Reference
Pyraclostrobin	20 - 60	Pericardial edema, bradycardia (slow heart rate)	[10]
Picoxystrobin	Not Specified	Decreased heartbeat	[5]
Trifloxystrobin	Not Specified	Decreased heartbeat	[5]

C. Neurotoxicity and Behavioral Effects

Strobilurins can also impact the central nervous system, leading to altered locomotor activity and other behavioral changes in zebrafish larvae.

Strobilurin	Concentration	Behavioral Effects	Reference
Pyraclostrobin	50 nM	Hypoactive response	[3]
Trifloxystrobin	50 nM	Hypoactive response	[3]
Azoxystrobin	50 nM	No effect on locomotion	[3]
Kresoxim-methyl	50 nM	No effect on locomotion	[3]
Azoxystrobin	2 - 200 µg/L	Increased locomotor ability, anxiety-like behavior, inhibited exploratory behavior in adult males	[12]
Fenamidone	2 µM	Decreased locomotor activity	[11]
Metyltetraprole	100 µg/L	Hyperactivity	[13]

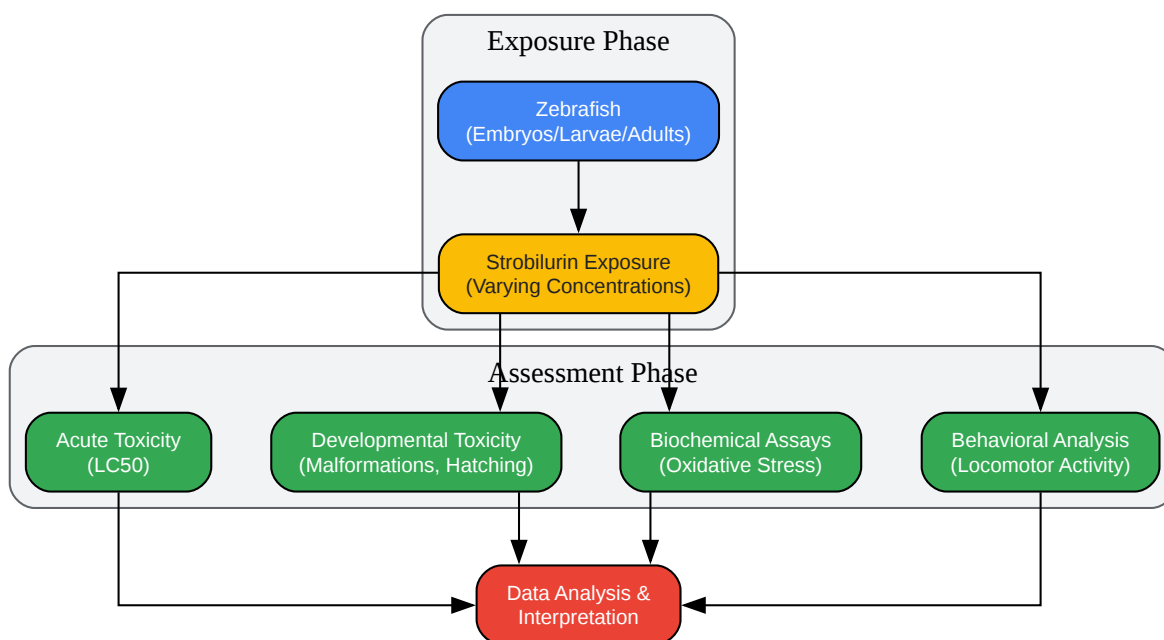
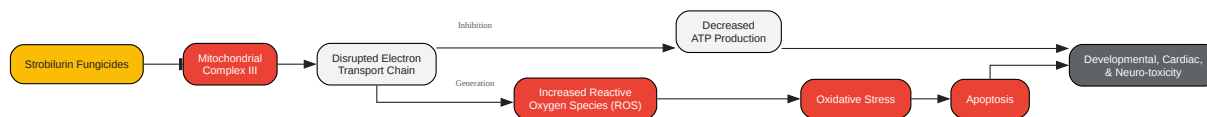
D. Oxidative Stress

A common mechanism of toxicity for many strobilurins is the induction of oxidative stress, resulting from an imbalance between the production of reactive oxygen species (ROS) and the antioxidant defense system.

Strobilurin	Concentration (µg/L)	Biomarker Changes	Reference
Pyraclostrobin	20 - 60	Increased ROS and malondialdehyde (MDA), up-regulated catalase (CAT) activity, inhibited superoxide dismutase (SOD) activity	[10]
Azoxystrobin	1 - 100	Increased ROS, inhibited SOD activity, induced CAT activity, increased glutathione-S-transferase (GST) activity, enhanced lipid peroxidation (LPO) and DNA damage	[14]
Kresoxim-methyl	Not Specified	Increased ROS	[6]
Picoxystrobin	Not Specified	Increased ROS and MDA, inhibited SOD and glutathione (GSH)	[5]
Trifloxystrobin	Not Specified	Increased ROS and MDA, inhibited SOD and GSH	[5]

III. Mechanisms of Toxicity

The primary mode of action for strobilurin fungicides is the inhibition of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain.[1][2] This disruption of electron transport leads to a decrease in ATP production and an increase in the generation of ROS, which can subsequently induce oxidative stress and apoptosis.[1][2]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Developmental toxicity in embryo-larval zebrafish (*Danio rerio*) exposed to strobilurin fungicides (azoxystrobin and pyraclostrobin) - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. A comprehensive review of strobilurin fungicide toxicity in aquatic species: Emphasis on mode of action from the zebrafish model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Relative comparison of strobilurin fungicides at environmental levels: Focus on mitochondrial function and larval activity in early staged zebrafish (Danio rerio) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Acute and subchronic toxicity of pyraclostrobin in zebrafish (Danio rerio) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Developmental toxicity, oxidative stress and immunotoxicity induced by three strobilurins (pyraclostrobin, trifloxystrobin and picoxystrobin) in zebrafish embryos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Developmental toxicity of kresoxim-methyl during zebrafish (Danio rerio) larval development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Toxicological differences of trifloxystrobin and kresoxim-methyl on zebrafish in various levels of exposure routes, organs, cells and biochemical indicators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Environmental Drivers of Pesticide Toxicity: Temperature and pH Shift Azoxystrobin's Effects on Zebrafish (Danio rerio) Early Development | MDPI [mdpi.com]
- 9. Combined toxicity of trifloxystrobin and fluopyram to zebrafish embryos and the effect on bone development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Pyraclostrobin induces developmental toxicity and cardiotoxicity through oxidative stress and inflammation in zebrafish embryos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Behavioral and developmental toxicity assessment of the strobilurin fungicide fenamidone in zebrafish embryos/larvae (Danio rerio) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Environmental levels of azoxystrobin disturb male zebrafish behavior: Possible roles of oxidative stress, cholinergic system, and dopaminergic system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. Genotoxicity and oxidative stress induced by the fungicide azoxystrobin in zebrafish (Danio rerio) livers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative toxicological assessment of Pyrametostrobin and other strobilurins in zebrafish]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1462844#comparative-toxicological-assessment-of-pyrametostrobin-and-other-strobilurins-in-zebrafish]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com